

physical and chemical properties of Ethyl 3-(benzylamino)propanoate

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Compound of Interest

Compound Name: Ethyl 3-(benzylamino)propanoate

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Ethyl 3-(benzylamino)propanoate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **Ethyl 3-(benzylamino)propanoate** (CAS No. 23583-21-3). This versatile compound serves as a key intermediate in the synthesis of various pharmaceutical agents and agrochemicals.[1][2][3] This document outlines its chemical structure, physical characteristics, spectroscopic data, and a representative synthesis protocol, offering valuable insights for professionals in research and development.

Core Physical and Chemical Properties

Ethyl 3-(benzylamino)propanoate is a clear, colorless to almost colorless liquid at room temperature. It is characterized by the presence of a secondary amine and an ester functional group, which contribute to its reactivity and utility as a chemical building block.[3]

Table 1: Physicochemical Properties of **Ethyl 3-(benzylamino)propanoate**

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[4][5]
Molecular Weight	207.27 g/mol	[5][6]
CAS Number	23583-21-3	[2][4]
Appearance	Colorless to Almost Colorless Liquid	
Boiling Point	307.2 °C at 760 mmHg; 150 °C at 0.2 mmHg; 135 °C at 2 mmHg	[4][7]
Density	1.017 g/mL at 25 °C	[6]
Refractive Index (n _{20/D})	1.503 - 1.504	[4][6]
Flash Point	139.6 °C	[4]
Vapor Pressure	0.000737 mmHg at 25°C	[4]
LogP	2.12030	[4]
Storage Temperature	-20°C or Refrigerated (0-10°C)	[6]

Spectroscopic Data

The structure of **Ethyl 3-(benzylamino)propanoate** has been confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Table 2: Spectroscopic Data for **Ethyl 3-(benzylamino)propanoate**

Technique	Data Highlights	Source
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 7.31, 7.23 (aromatic protons); 4.12 (q, -OCH ₂ CH ₃); 3.78 (s, -NCH ₂ Ph); 2.87 (t, -NCH ₂ CH ₂ -); 2.50 (t, -CH ₂ COO-); 1.23 (t, -OCH ₂ CH ₃)	[4][5]
¹³ C NMR (in CDCl ₃)	Peaks corresponding to aromatic carbons, ester carbonyl, and aliphatic carbons are observed.	[4][5]
IR (liquid film)	Characteristic peaks for N-H, C-H (aromatic and aliphatic), C=O (ester), and C-N bonds are present.	[4]
Mass Spectrometry (EI)	Molecular ion peak (M ⁺) at m/z 207. Other significant fragments include peaks at m/z 106 and 91 (tropylium ion).	[5]

Experimental Protocols

Synthesis of Ethyl 3-(benzylamino)propanoate

A general method for the synthesis of **Ethyl 3-(benzylamino)propanoate** involves the Michael addition of benzylamine to ethyl acrylate.[2]

Materials:

- Benzylamine
- Ethyl acrylate
- Acidic alumina (catalyst)

- Hexane
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine benzylamine (1.5 molar equivalents) and ethyl acrylate (1.0 molar equivalent).
- Add acidic alumina (e.g., 1 g per 5 mmol of ethyl acrylate) to the mixture.
- Heat the reaction mixture to reflux with constant stirring.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the alumina catalyst.
- Wash the catalyst with a mixture of ethyl acetate and hexane.
- Combine the filtrate and the washings and concentrate the solution using a rotary evaporator to obtain the crude product.

Purification Protocol

The crude **Ethyl 3-(benzylamino)propanoate** can be purified by silica gel column chromatography.^[2]

Procedure:

- Prepare a silica gel column using a slurry of silica gel in hexane.
- Load the crude product onto the column.

- Elute the column with a solvent system of hexane and ethyl acetate. A typical gradient for aromatic amine derivatives is starting with a higher ratio of hexane (e.g., 8:2 hexane:ethyl acetate).[2]
- Collect the fractions and analyze them by TLC to identify the fractions containing the pure product.
- Combine the pure fractions and remove the solvent under reduced pressure to yield purified **Ethyl 3-(benzylamino)propanoate**.

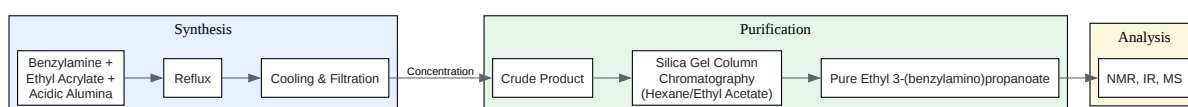
Analytical Methods

Standard spectroscopic techniques are employed for the characterization of the final product.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on a spectrometer (e.g., 400 MHz) using deuterated chloroform (CDCl_3) as the solvent and tetramethylsilane (TMS) as an internal standard.[4][5]
- Infrared (IR) Spectroscopy: IR spectra are typically recorded on a neat sample using an FT-IR spectrometer.[4]
- Mass Spectrometry (MS): Mass spectra are obtained using an electron ionization (EI) mass spectrometer.

Visualizing the Workflow

The synthesis and purification process can be visualized as a clear, logical workflow.



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Caption: Experimental workflow for the synthesis and purification of **Ethyl 3-(benzylamino)propanoate**.

Applications and Reactivity

Ethyl 3-(benzylamino)propanoate is a valuable intermediate in organic synthesis. Its utility is demonstrated in the preparation of more complex molecules for the pharmaceutical and agrochemical industries.[1][3]

- **Pharmaceutical Synthesis:** It is a key precursor for the synthesis of dipivaloyloxypheyl aminopropionate beta-agonist prodrugs, which have applications in treating conditions like psoriasis.[1][2] It is also used in the synthesis of spiropiperidine-based orexin-2 receptor (OX2R) antagonists.[2]
- **Agrochemical Synthesis:** The compound serves as an intermediate in the production of certain insecticides, such as in the preparation of N,N'-dithiobis(N-benzyl-β-alanine) diethyl ester.[1][2]
- **Peptide Synthesis:** It is suitable for use in solution-phase peptide synthesis.[6]

The reactivity of **Ethyl 3-(benzylamino)propanoate** is primarily centered around the secondary amine and the ester functional groups, allowing for a variety of chemical transformations.

Safety and Handling

Ethyl 3-(benzylamino)propanoate is classified as an irritant and is harmful if swallowed.[4] Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound.[6] It should be stored in a cool, dark place, with some sources recommending refrigeration at -20°C or between 0-10°C.[6] It is also noted to be heat-sensitive.[7]

This technical guide provides a comprehensive overview of **Ethyl 3-(benzylamino)propanoate**, offering essential data and protocols for its synthesis, characterization, and application in various fields of chemical research and development.

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